

TPTPE molecular weight and formula

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Compound of Interest

Compound Name:	1,1,2,2-Tetrakis(4-(pyridin-4-yl)phenyl)ethene
CAS No.:	1227195-24-5
Cat. No.:	B2990699

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An In-depth Technical Guide to the Molecular Weight and Formula of Tetraphenylethene-Triphenylamine (TPTPE)

Introduction

In the field of advanced materials science, the strategic combination of distinct molecular moieties to create novel functional molecules is a cornerstone of innovation. This guide focuses on a representative molecule, colloquially termed TPTPE, which integrates a Tetraphenylethene (TPE) core with a Triphenylamine (TPA) substituent. For the purposes of this technical guide, TPTPE will refer to the specific isomer 1-(4-(diphenylamino)phenyl)-1,2,2-triphenylethylene.

The TPE unit is a well-known luminogen exhibiting aggregation-induced emission (AIE), a phenomenon where the molecule is non-emissive in solution but becomes highly fluorescent in the aggregated state.[1][2] TPA is a hole-transporting moiety with a propeller-like, non-planar structure, which is widely utilized in organic electronics, particularly in Organic Light-Emitting Diodes (OLEDs).[3][4][5][6] The fusion of these two entities in TPTPE results in a molecule with potentially unique optoelectronic properties, making it a subject of significant interest for researchers in materials chemistry and drug development.

This guide provides a detailed overview of the molecular weight and formula of TPTPE, its structural representation, and a comprehensive experimental workflow for its synthesis and characterization, designed for researchers, scientists, and professionals in drug development.

Core Molecular Attributes of TPTPE

The fundamental characteristics of TPTPE are its molecular formula and molecular weight. These have been calculated based on the defined structure of 1-(4-(diphenylamino)phenyl)-1,2,2-triphenylethylene.

Attribute	Value
Molecular Formula	C ₃₈ H ₂₉ N
Molecular Weight	499.66 g/mol
IUPAC Name	N,N-diphenyl-4-(1,2,2-triphenylethenyl)aniline

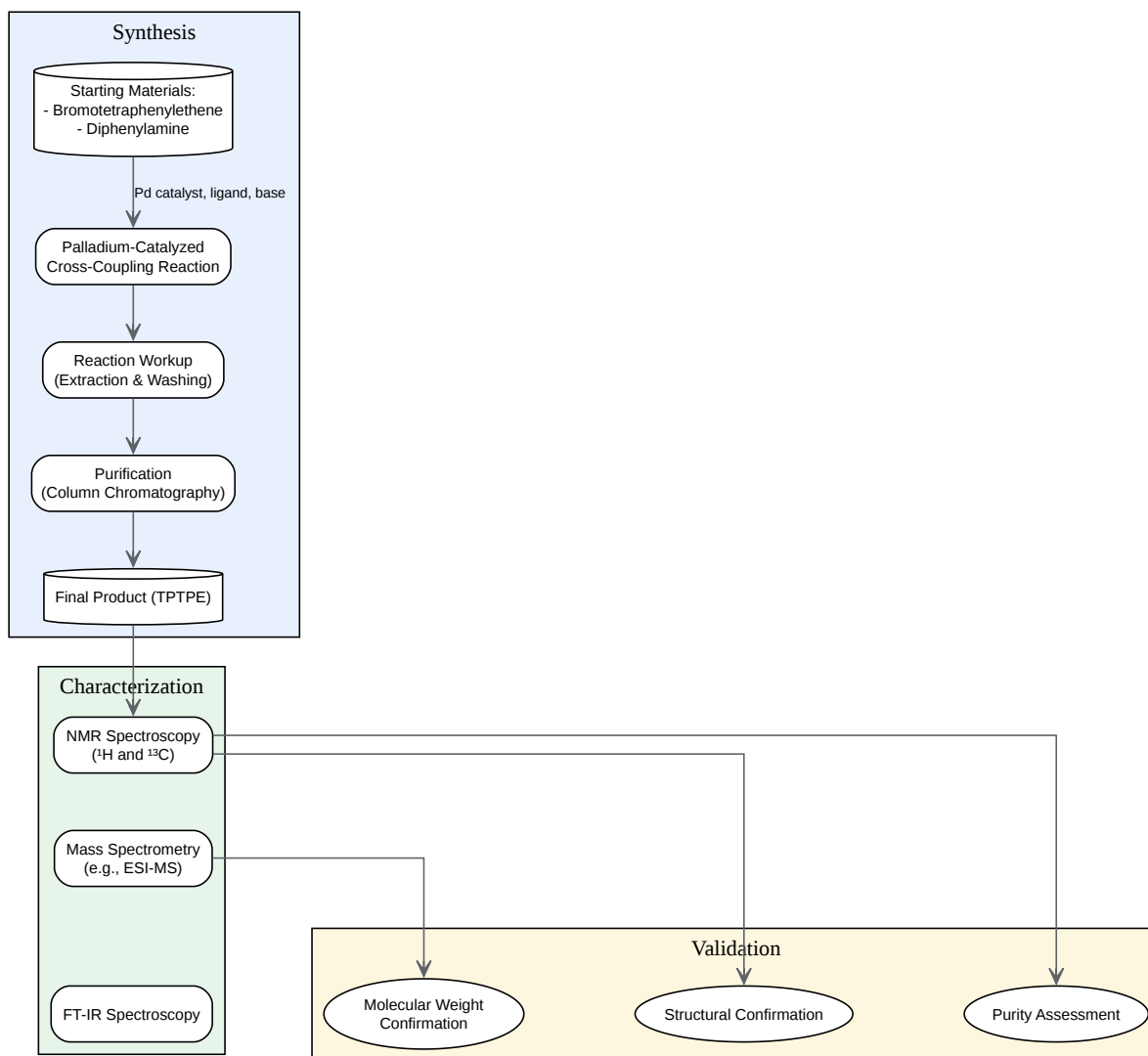
Molecular Structure of TPTPE

The structure of TPTPE, with its TPE core and TPA substituent, is visualized in the diagram below.

Caption: Molecular structure of 1-(4-(diphenylamino)phenyl)-1,2,2-triphenylethylene (TPTPE).

Experimental Workflow for Synthesis and Characterization

The synthesis of TPTPE can be achieved through a palladium-catalyzed cross-coupling reaction, such as a Suzuki or Buchwald-Hartwig amination, which are robust methods for forming carbon-nitrogen and carbon-carbon bonds.[3] A plausible synthetic route involves the coupling of a brominated tetraphenylethene derivative with diphenylamine. The subsequent characterization is crucial for verifying the molecular structure and purity.



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Caption: Experimental workflow for the synthesis and characterization of TPTPE.

Detailed Experimental Protocol

Synthesis of 1-(4-(diphenylamino)phenyl)-1,2,2-triphenylethylene (TPTPE) via Suzuki Coupling

This protocol is a representative example. Specific conditions may require optimization.

- **Reactant Preparation:** In a dried Schlenk flask under an inert atmosphere (argon or nitrogen), dissolve 1-(4-bromophenyl)-1,2,2-triphenylethylene (1.0 eq.), diphenylamineboronic acid (1.2 eq.), and a suitable palladium catalyst such as Pd(PPh₃)₄ (0.05 eq.) in a degassed solvent system (e.g., a mixture of toluene and ethanol).
- **Reaction Execution:** Add a degassed aqueous solution of a base, such as sodium carbonate (2.0 eq.), to the reaction mixture. Heat the mixture to reflux (typically 80-100 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, cool the reaction mixture to room temperature. Add water and extract the product with an organic solvent (e.g., dichloromethane or ethyl acetate). Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- **Purification:** Remove the solvent under reduced pressure. Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to yield the pure TPTPE product.

Characterization of TPTPE

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - ¹H NMR: Dissolve a small sample of the purified TPTPE in a deuterated solvent (e.g., CDCl₃). The resulting spectrum should show a complex multiplet in the aromatic region (typically δ 7.0-8.0 ppm), corresponding to the protons of the phenyl rings. The integration of these signals should correspond to the 29 protons in the molecule.^{[7][8][9][10]}
 - ¹³C NMR: The ¹³C NMR spectrum will display a series of signals in the aromatic region (typically δ 120-150 ppm), corresponding to the 38 carbon atoms of the TPTPE molecule. The quaternary carbons of the ethylene bond will appear at lower field.
- **Mass Spectrometry (MS):**

- Analyze the purified product using a suitable mass spectrometry technique, such as Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI). The mass spectrum should exhibit a molecular ion peak $[M]^+$ or $[M+H]^+$ that corresponds to the calculated molecular weight of TPTPE (499.66 g/mol).[11]

Trustworthiness and Self-Validating Systems

The integrity of this experimental workflow is ensured by the complementary nature of the characterization techniques.

- NMR spectroscopy provides detailed information about the chemical environment of each proton and carbon atom, which allows for the unambiguous confirmation of the molecular structure and connectivity of the TPE and TPA fragments. The purity of the sample can also be assessed from the ^1H NMR spectrum by the absence of impurity signals.
- Mass spectrometry directly measures the mass-to-charge ratio of the synthesized molecule, providing definitive confirmation of its molecular weight and, by extension, its molecular formula.

The combination of these techniques provides a self-validating system where the structural information from NMR is corroborated by the molecular weight data from mass spectrometry, ensuring a high degree of confidence in the identity and purity of the final TPTPE product.

Conclusion

This technical guide has provided a comprehensive overview of the molecular weight and formula of a representative TPTPE molecule, 1-(4-(diphenylamino)phenyl)-1,2,2-triphenylethylene. By integrating the distinct properties of Tetraphenylethene and Triphenylamine, TPTPE stands as a molecule of significant interest in materials science. The detailed experimental protocol and characterization workflow outlined herein offer a robust framework for its synthesis and validation, empowering researchers to explore its potential applications in fields such as organic electronics and beyond.

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